

Navigating the Environmental Odyssey of Disperse Orange 62: A Technical Deep Dive

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Compound of Interest

Compound Name: Disperse orange 62

Cat. No.: B12361856

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[City, State] – [Date] – A comprehensive technical guide released today offers researchers, scientists, and drug development professionals an in-depth look at the environmental fate and persistence of the azo dye, **Disperse Orange 62** (C.I. 11239). This whitepaper consolidates available data on the dye's physicochemical properties and its behavior in the environment, highlighting significant data gaps that present opportunities for future research.

Disperse Orange 62, a single azo class dye with the molecular formula $C_{25}H_{21}Cl_2N_5O_4$ and a molecular weight of 526.37 g/mol, is characterized by its dark orange appearance.^[1] Despite its industrial use, specific experimental data on its environmental persistence, including its biodegradability, photodegradation, and hydrolysis, remain largely uncharacterized in publicly accessible literature.

Physicochemical Properties: The Foundation of Environmental Behavior

Understanding the fundamental physicochemical properties of a compound is paramount to predicting its environmental distribution and persistence. For **Disperse Orange 62**, a complete experimental dataset is not readily available. The table below summarizes the known information and identifies critical data gaps.

Property	Value	Data Source
Molecular Formula	C ₂₅ H ₂₁ Cl ₂ N ₅ O ₄	[1]
Molecular Weight	526.37 g/mol	[1]
CAS Registry Number	58051-95-9	[1]
Appearance	Orange grain	[2]
Water Solubility	Data not available	
Vapor Pressure	Data not available	
Octanol-Water Partition Coefficient (Log K _{ow})	Data not available	

The lack of empirical data for water solubility and Log K_{ow} is a significant impediment to accurately modeling the environmental fate of **Disperse Orange 62**. The octanol-water partition coefficient is a key parameter used to estimate the bioaccumulation potential of a chemical.[1] For other disperse dyes, such as Disperse Orange 30, bioconcentration studies have indicated a low potential for accumulation in fish.[3] However, the presence of two chlorine atoms in the structure of **Disperse Orange 62** could potentially influence its bioaccumulation potential differently.

Environmental Fate: A Puzzle with Missing Pieces

The environmental journey of **Disperse Orange 62** is governed by a series of processes that determine its persistence and potential for exposure to ecosystems.

Biodegradation: The Microbial Gauntlet

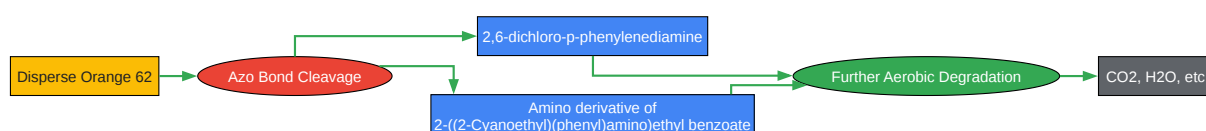
Azo dyes are generally known to be recalcitrant to aerobic biodegradation.[4] The initial and critical step in their breakdown is the reductive cleavage of the azo bond (-N=N-), which typically occurs under anaerobic conditions.[5] This process leads to the formation of aromatic amines, which may be further degraded under aerobic conditions.

For **Disperse Orange 62**, no specific studies detailing its biodegradation rates or half-life were identified. However, research on other disperse dyes provides some insights. For instance, a

study on Disperse Orange 3 demonstrated its complete mineralization within 24 hours by an alkaliphilic bacterium, *Pseudomonas* DL17.[6][7] The degradation pathway involved the formation of metabolites such as p-nitroaniline, p-phenylenediamine, acetanilide, and catechol, with enzymes like azoreductase and nitroreductase playing a crucial role.[6]

Given the structure of **Disperse Orange 62**, which contains a d-chloro-nitroaniline moiety, its biodegradation is expected to involve the reduction of the nitro group and the cleavage of the azo bond. The resulting aromatic amines would be 2,6-dichloro-4-nitroaniline and a derivative of 2-((2-cyanoethyl)(phenyl)amino)ethyl benzoate. The further degradation of these amines would be a key determinant of the overall environmental impact.

Hypothetical Anaerobic Biodegradation Pathway of **Disperse Orange 62**



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Caption: Hypothetical anaerobic azo bond cleavage of **Disperse Orange 62**.

Photodegradation: The Influence of Light

The stability of dyes to light is a desirable characteristic for their application but can contribute to their environmental persistence. Studies on other disperse dyes have shown that photodegradation can occur, although the rates can be slow. For example, a study on various commercial dyes indicated that insoluble pigment-type dyes, including disperse dyes, degrade slower than water-soluble dyes, with a minimum of 80 days in natural sunlight required for appreciable degradation.[8] The specific quantum yield and half-life for the photodegradation of **Disperse Orange 62** are not documented.

Hydrolysis: Stability in Water

The ester group in the 2-((2-cyanoethyl)(phenyl)amino)ethyl benzoate portion of the **Disperse Orange 62** molecule could be susceptible to hydrolysis under certain pH conditions.^[9] The rate of hydrolysis would influence the persistence of the parent dye molecule in aquatic environments. However, no experimental data on the hydrolysis rate constant for **Disperse Orange 62** or its benzoate ester component were found.

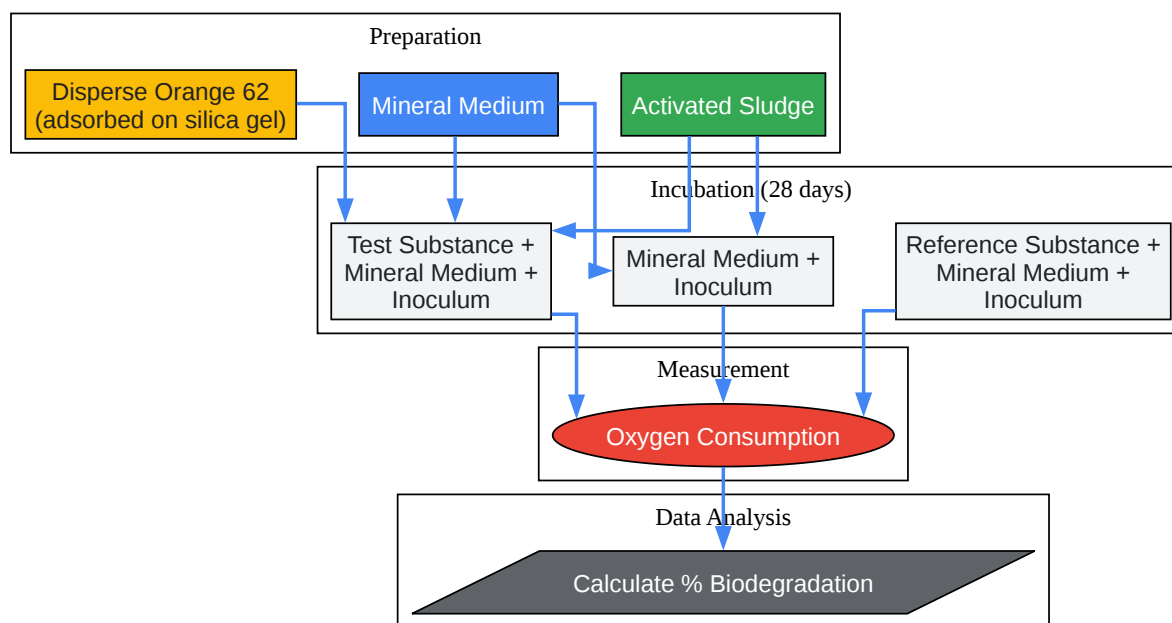
Experimental Protocols: A Blueprint for Future Research

To address the existing data gaps, standardized experimental protocols are essential. The following outlines general methodologies for assessing the key environmental fate parameters of **Disperse Orange 62**.

Ready Biodegradability Testing (OECD 301)

Due to the expected low water solubility of **Disperse Orange 62**, a suitable method for poorly soluble substances, such as the OECD 301F (Manometric Respirometry) or OECD 301B (CO₂ Evolution) test, would be appropriate.^{[2][10][11]}

Workflow for OECD 301F Ready Biodegradability Test



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